

# Technical Guide: Physicochemical Properties of n-Propyl Trichloroacetate

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## Compound of Interest

Compound Name: *n*-Propyl trichloroacetate

Cat. No.: B083142

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the boiling point and density of **n-propyl trichloroacetate**. It includes a summary of its physical properties, comprehensive experimental protocols for the determination of these properties, and a generalized workflow for its synthesis and purification.

## Core Physicochemical Data

The quantitative properties of **n-propyl trichloroacetate** are summarized in the table below for quick reference.

Property	Value	Units	Conditions
Boiling Point	186.5	°C	at 760 mmHg
Density	1.381	g/cm <sup>3</sup>	Not Specified

## Experimental Protocols

The following sections detail the methodologies for the experimental determination of the boiling point and density of liquid compounds such as **n-propyl trichloroacetate**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For accurate determination, several methods can be employed.

#### 1. Distillation Method:

This method is suitable when a sufficient quantity of the substance (typically > 5 mL) is available and also allows for purification.

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating source (e.g., heating mantle).
- Procedure:
  - Place the liquid sample (e.g., **n-propyl trichloroacetate**) along with a few boiling chips or a magnetic stir bar into the distillation flask.
  - Assemble the distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor that is distilling.
  - Begin heating the flask to bring the liquid to a steady boil.
  - Observe the temperature on the thermometer. The boiling point is the temperature at which the vapor and liquid are in equilibrium, and this is indicated by a stable temperature reading as the liquid condenses and is collected in the receiving flask.
  - Record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.

#### 2. Thiele Tube Method:

This micro-method is ideal when only a small amount of the substance is available.

- Apparatus: A Thiele tube, a small test tube, a capillary tube (sealed at one end), a thermometer, and a heat source.
- Procedure:

- Attach the small test tube containing a small sample of the liquid to the thermometer.
- Place a capillary tube, with its open end downwards, into the liquid in the test tube.
- Place the thermometer assembly into the Thiele tube containing a high-boiling liquid (e.g., mineral oil).
- Heat the side arm of the Thiele tube gently.
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- Stop heating when a steady stream of bubbles is observed.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube as the apparatus cools.

## Determination of Density

Density is the mass per unit volume of a substance. For liquids, this can be determined with high precision.

### 1. Using a Graduated Cylinder:

This is a straightforward but less precise method.

- Apparatus: A graduated cylinder and a balance.
- Procedure:
  - Measure the mass of the empty, dry graduated cylinder.
  - Add a known volume of the liquid to the graduated cylinder. Read the volume from the bottom of the meniscus.
  - Measure the mass of the graduated cylinder containing the liquid.
  - The mass of the liquid is the difference between the two mass readings.
  - Calculate the density by dividing the mass of the liquid by its volume.

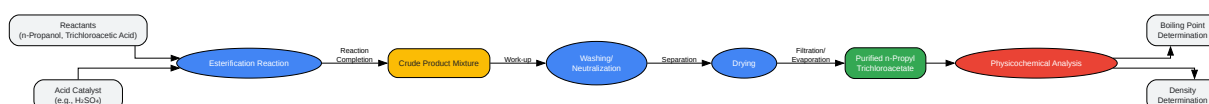
## 2. Using a Pycnometer (Density Bottle):

This method provides more accurate and precise results.

- Apparatus: A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it) and a balance.
- Procedure:
  - Clean and dry the pycnometer and measure its mass.
  - Fill the pycnometer with the liquid, ensuring no air bubbles are present. Insert the stopper; excess liquid will be expelled through the capillary.
  - Wipe the outside of the pycnometer dry and measure its mass.
  - The mass of the liquid is the difference between the mass of the filled and empty pycnometer.
  - To determine the exact volume of the pycnometer, repeat the procedure with a reference liquid of known density (e.g., deionized water). Calculate the volume of the pycnometer ( $\text{Volume} = \text{Mass of water} / \text{Density of water at that temperature}$ ).
  - Calculate the density of the sample liquid using its mass and the determined volume of the pycnometer.

## Process Workflow Visualization

The following diagram illustrates a generalized workflow for the synthesis and subsequent purification and analysis of an ester like **n-propyl trichloroacetate**.



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Caption: A generalized workflow for the synthesis, purification, and analysis of **n-propyl trichloroacetate**.

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